

IWP-2 solubility and storage

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Compound Focus: IWP-2

CAS No.: 686770-61-6

Cat. No.: S548507

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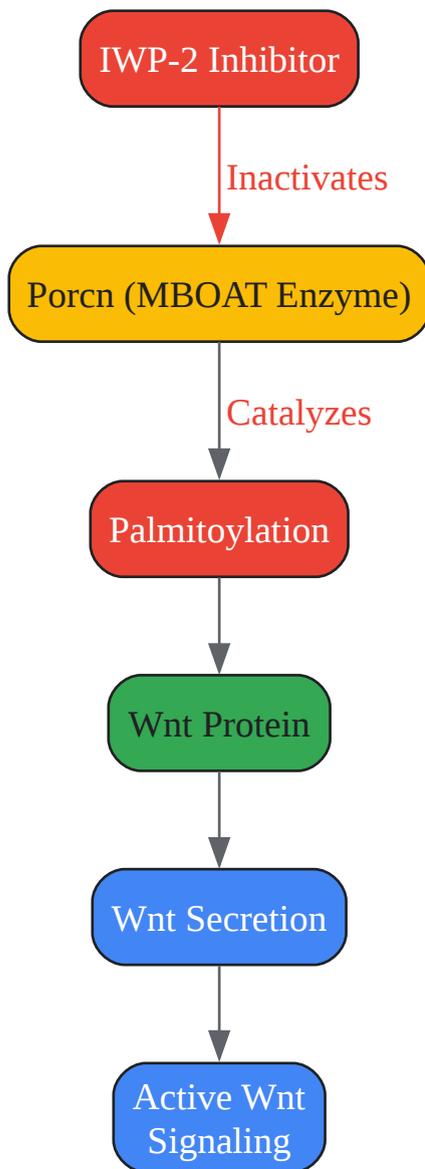
Chemical Profile of IWP-2

The table below outlines the key chemical and physical properties of **IWP-2** for laboratory use.

Property	Details
CAS Number	686770-61-6 [1] [2] [3]
Molecular Formula	C ₂₂ H ₁₈ N ₄ O ₂ S ₃ [2] [3] [4]
Molecular Weight	466.6 g/mol [2] [3] [4]
Purity	≥97% to ≥99% (HPLC) [1] [3] [5]
Physical Form	Off-white to white powder [1] [3] [5]

Mechanism of Action

IWP-2 works by selectively inhibiting the processing and secretion of Wnt proteins, which are crucial for cell signaling.



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As shown in the diagram, **IWP-2** directly targets and inactivates Porcn, a membrane-bound O-acyltransferase (MBOAT) [1] [2] [6]. Porcn is responsible for adding an essential palmitoyl group to Wnt proteins (a process called palmitoylation) [1] [7]. By inhibiting Porcn, **IWP-2** prevents this crucial lipid modification, which subsequently blocks the secretion of mature Wnt proteins from the cell [1] [6] [8]. Consequently, Wnt signaling is effectively suppressed.

Biological Activity and Applications

IWP-2 is a powerful tool for manipulating Wnt signaling in research, with an IC₅₀ (half-maximal inhibitory concentration) of **27 nM** for inhibiting Wnt processing and secretion [2] [6] [4]. Its key applications include:

- **Direct PORCN Inhibition:** It inactivates the Porcn enzyme, preventing Wnt palmitoylation and subsequent secretion without generally affecting the downstream Wnt/ β -catenin signaling pathway itself [1] [2] [8].
- **Stem Cell Differentiation:** **IWP-2** is widely used to **promote cardiomyocyte differentiation** from human pluripotent stem cells (hPSCs) [2] [4]. It is commonly applied after an initial activation of the Wnt pathway using another molecule, CHIR99021, in a sequential protocol to generate heart cells and even complex 3D heart-forming organoids [2] [4].
- **Cancer Research:** By inhibiting Wnt secretion, **IWP-2** can suppress proliferation, migration, and invasion in various cancer cell lines, such as gastric cancer MKN28 cells [7]. It also exhibits antiproliferative activity against other cell lines including pancreatic (MIA PaCa-2, PANC-1), colorectal (SW-620, HT-29), and kidney (HEK293) cells, with EC₅₀ values in the low micromolar range (1.9 - 8.96 μ M) [6] [8].
- **Additional Target:** **IWP-2** also acts as an ATP-competitive inhibitor of the kinase **CK1 δ** (casein kinase 1 delta), with an IC₅₀ of 40 nM for a specific mutant form of the enzyme [6] [8].

Solubility and Storage Guidelines

Proper handling is crucial for maintaining the stability and efficacy of **IWP-2**.

Solubility

- **Primary Solvent:** **IWP-2** is soluble in **DMSO** [1] [3] [5]. Typical stock concentrations are prepared at 2-5 mg/mL, which equals approximately 4-10 mM [3] [4] [5].
- **Other Solvents:** It is also soluble in DMF at ~12.5 mg/mL [6] but is generally considered insoluble in water or ethanol [7].
- **Practical Tip:** If precipitate is observed when preparing stock solutions, gently warm the solution to 37°C for 2-5 minutes [3].

Storage

- **Powder Form:** Store the lyophilized powder at **2-8°C** (refrigerated) or **-20°C**, protected from light and desiccated [1] [2] [3].

- **Stock Solutions:** For long-term storage, aliquot stock solutions in DMSO and store at **-20°C** or lower (-80°C). Stock solutions are typically stable for up to 3-6 months when protected from light and moisture [1] [3] [6].

Experimental Protocols

Here are detailed methodologies for two common applications of **IWP-2**.

Protocol for Cardiomyocyte Differentiation from hPSCs

This protocol promotes the generation of cardiomyocytes by temporally modulating the Wnt/ β -catenin pathway [2] [4].

Key Steps:

- **Activation of Wnt Signaling:** Begin by adding **CHIR 99021** (a GSK-3 β inhibitor) to the hPSC culture medium to activate the Wnt pathway and initiate the differentiation process.
- **Inhibition of Wnt Secretion:** After a specific duration (e.g., 24-48 hours), remove the medium containing CHIR 99021.
- **Add IWP-2:** Replace with a fresh medium supplemented with **IWP-2** (typically at a concentration of 2-5 μ M). This inhibits the secretion of new Wnt proteins, which is crucial for driving cardiac differentiation.
- **Incubation:** Continue the culture with **IWP-2** for about 2 days.
- **Continued Culture:** After removing **IWP-2**, continue to culture the cells in a basal medium, which will allow for the maturation of cardiomyocytes. Spontaneously beating cells are usually observed after 7-10 days.

Protocol for In Vitro Proliferation Assay in Cancer Cells

This protocol is used to assess the anti-proliferative effects of **IWP-2**, for example, in gastric cancer MKN28 cells [7].

Key Steps:

- **Cell Seeding:** Plate the cancer cells (e.g., MKN28) in culture plates at an appropriate density.

- **Compound Treatment:** Prepare a dilution series of **IWP-2** in culture medium (e.g., 10-50 μM). The final concentration of DMSO from the stock solution should not exceed the tolerance level of the cells (typically <0.5%).
- **Incubation:** Incubate the cells with **IWP-2** for a defined period (e.g., 48 to 96 hours).
- **Viability Assessment:** Perform a cell viability assay such as the MTT assay to quantify the number of metabolically active cells remaining after treatment.
- **Downstream Analysis:** The experiment can be followed by Western blotting or RT-qPCR to analyze the downregulation of Wnt/ β -catenin target genes.

Precautions and Important Notes

- **Research Use Only:** **IWP-2** is intended for research purposes only and not for diagnostic or therapeutic use in humans [2] [6] [7].
- **Toxicity:** The compound is classified as harmful [1]. Always refer to the Safety Data Sheet (SDS) before use and handle it with appropriate personal protective equipment (PPE) in a controlled environment.
- **DMSO Sensitivity:** When adding stock solutions to cell culture, be aware that high concentrations of DMSO can be toxic to cells. Pre-warming the culture medium before adding the compound can help prevent precipitation [3].
- **Batch-Specific Data:** Always consult the Certificate of Analysis (CoA) for your specific product batch to confirm the exact purity, molecular weight, and other specifications [2] [4].

Summary of Quantitative Data

The table below consolidates key quantitative information for **IWP-2**.

Parameter	Value / Condition	Context / Notes
IC₅₀ (Wnt Secretion)	27 nM	Cell-free assay [2] [6] [8]
IC₅₀ (CK1δ)	40 nM	Gatekeeper mutant M82FCK1 δ [6] [8]

| **Solubility in DMSO** | 2 - 5 mg/mL ~4 - 10 mM | May require gentle warming to 37°C [1] [3] [4] | |

Working Concentration (Cardiomyocyte Differentiation) | 2 - 5 μM | In cell culture medium [2] [4] | |

Working Concentration (Anti-proliferation in Cancer Cells) | 1.9 - 50 μM | Varies by cell line; 48-96

hour treatment [6] [8] [7] || **Storage (Powder)** | 2-8°C or -20°C | Desiccated, protected from light [1] [2] [3] || **Storage (Stock Solution)** | -20°C | Stable for up to 3-6 months; avoid repeated freeze-thaw cycles [1] [3] [6] |

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